

stability and storage conditions for 6-Formylnicotinonitrile

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Compound of Interest

Compound Name: 6-Formylnicotinonitrile

Cat. No.: B112262

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Technical Support Center: 6-Formylnicotinonitrile

This technical support center provides guidance on the stability and storage of **6-Formylnicotinonitrile**, along with troubleshooting for common issues encountered during its handling and use in research and drug development.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for **6-Formylnicotinonitrile**?

A1: To ensure the stability and integrity of **6-Formylnicotinonitrile**, it should be stored in a tightly sealed container under an inert atmosphere (e.g., argon or nitrogen).[1] The recommended storage temperature is between 2-8°C.[1]

Q2: What is the physical appearance of **6-Formylnicotinonitrile**?

A2: **6-Formylnicotinonitrile** is a solid at room temperature. Some sources describe its appearance as beige.

Q3: What are the known incompatibilities of **6-Formylnicotinonitrile**?

A3: **6-Formylnicotinonitrile** is incompatible with strong oxidizing agents, strong acids, strong bases, and strong reducing agents.[2] Contact with these substances should be avoided to

prevent degradation or hazardous reactions.

Q4: What are the potential signs of degradation of **6-Formylnicotinonitrile**?

A4: While specific degradation products for **6-Formylnicotinonitrile** are not extensively documented in readily available literature, visual signs of degradation for solid compounds can include a change in color, caking or clumping of the powder, or the appearance of an unusual odor. For any quantitative analysis, techniques like HPLC can be used to assess purity and detect degradation products.

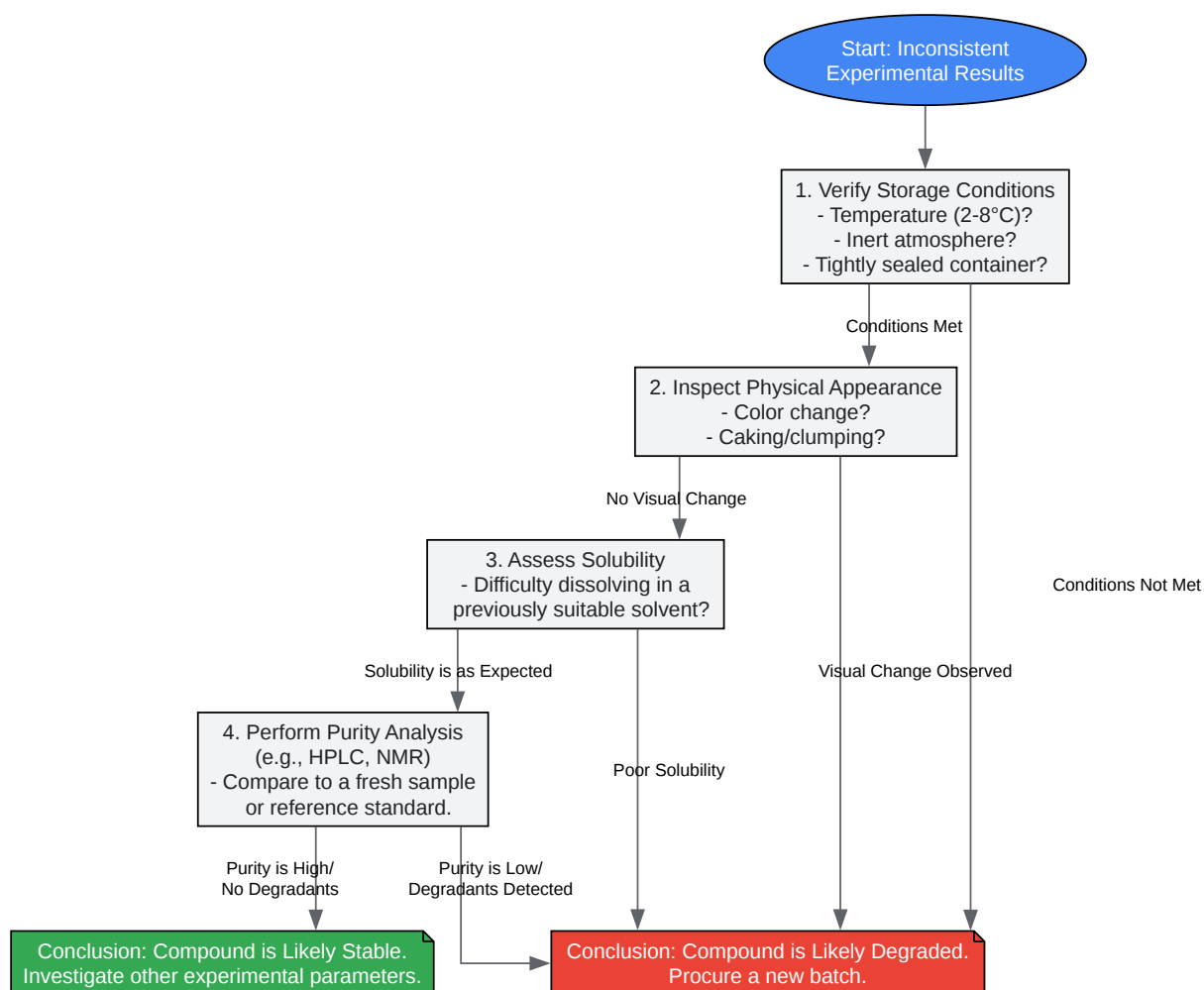
Q5: What safety precautions should be taken when handling **6-Formylnicotinonitrile**?

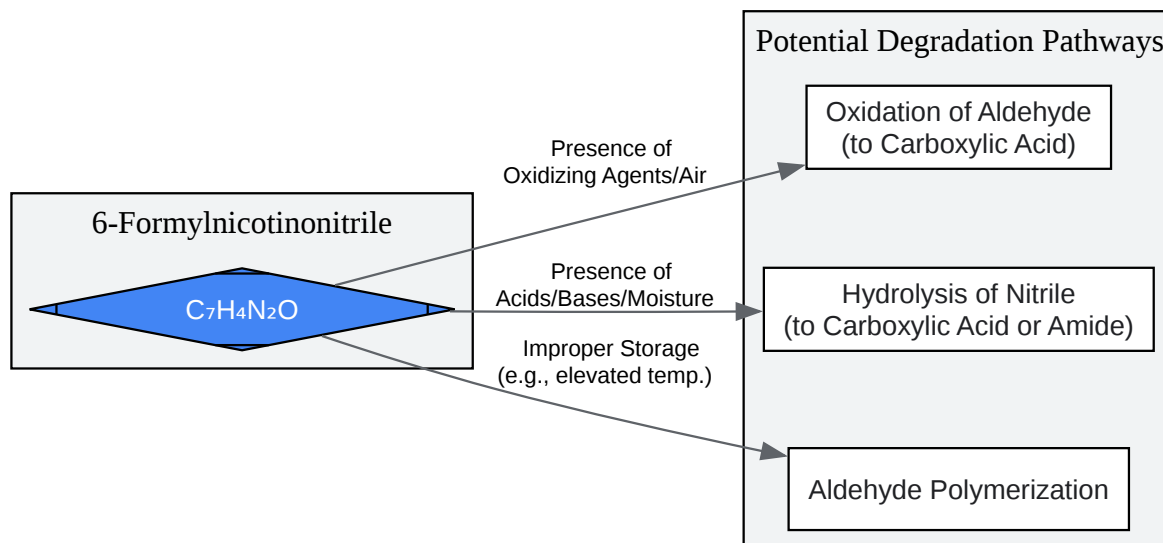
A5: **6-Formylnicotinonitrile** is classified as a warning-level hazard and may be harmful if swallowed or cause eye irritation. It is also flammable.[2] Therefore, appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat, should be worn. [2] Work should be conducted in a well-ventilated area, and sources of ignition should be avoided.[2]

Troubleshooting Guide

Issue: Inconsistent experimental results using **6-Formylnicotinonitrile**.

This could be due to the degradation of the compound. Follow these steps to troubleshoot the issue:





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References

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- 2. fishersci.com [fishersci.com]
- To cite this document: BenchChem. [stability and storage conditions for 6-Formylnicotinonitrile]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b112262#stability-and-storage-conditions-for-6-formylnicotinonitrile]

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